

Ulacamten for Heart Failure with Preserved Ejection Fraction: A Technical Guide

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Compound of Interest

Compound Name: *Ulacamten*
CAS No.: *2830607-59-3*
Cat. No.: *B15607449*

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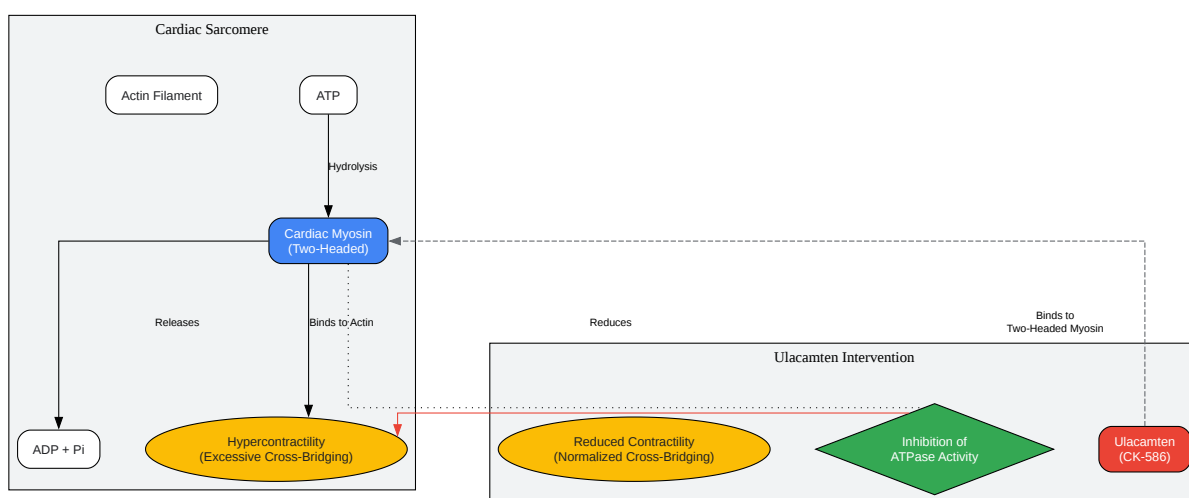
Executive Summary

Heart failure with preserved ejection fraction (HFpEF) represents a significant and growing unmet medical need, characterized by diastolic dysfunction and elevated cardiac filling pressures. A subset of HFpEF patients exhibits a hypercontractile phenotype, suggesting that targeted inhibition of cardiac myosin could be a viable therapeutic strategy. **Ulacamten** (formerly CK-586 or CK-4021586) is a novel, selective, oral, small-molecule cardiac myosin inhibitor being developed by Cytokinetics for the potential treatment of HFpEF.^{[1][2]} This

technical guide provides a comprehensive overview of the core mechanism of action, preclinical data, and the ongoing clinical development of **ulacamten** for HFpEF.

Core Mechanism of Action

Ulcamin is a cardiac myosin inhibitor that is designed to reduce the hypercontractility associated with a subset of HFpEF patients.^[1] Its mechanism is distinct from other cardiac myosin inhibitors, such as mavacamten and aficamten. **Ulcamin** selectively inhibits the ATPase activity of intact, two-headed cardiac myosin, a process that requires the presence of the regulatory light chain.^{[1][3]} It does not inhibit the ATPase of subfragment-1 of myosin (S1).^[2] By decreasing the number of active myosin cross-bridges during cardiac contraction, **ulacamten** reduces contractile force.^[4] Preclinical studies have shown that this reduction in contractility occurs without affecting calcium transients, suggesting a direct effect on the sarcomere.^{[1][3]}



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Caption: Mechanism of action of **ulacamten** on cardiac myosin.

Preclinical Data In Vitro Studies

Preclinical in vitro studies have characterized the biochemical and cellular effects of **ulacamten**.

Parameter	System	Result	Source
ATPase Activity	Cardiac Myofibrillar	EC50: 2.9 μ M (partial inhibitor, ~50% max inhibition)	[1]
Sarcomere Shortening	Rat Adult Ventricular Cardiomyocytes	IC50: 3.2 μ M (>80% inhibition at 10 μ M)	[1]
Sarcomere Shortening	Human Adult Ventricular Cardiomyocytes	IC50: 2.8 μ M (>80% inhibition at 10 μ M)	[1]
Calcium Transients	Rat Myocytes	No effect up to 20 μ M	[1]
Contractile Function	Engineered Human Heart Tissues (R403Q myosin mutation)	Normalized contractile force and relaxation time (RT90) at 2 μ M	[1]

In Vivo Studies in an Animal Model of HFpEF

Ulacamten has been evaluated in the ZSF1 obese rat model, a recognized animal model for HFpEF.

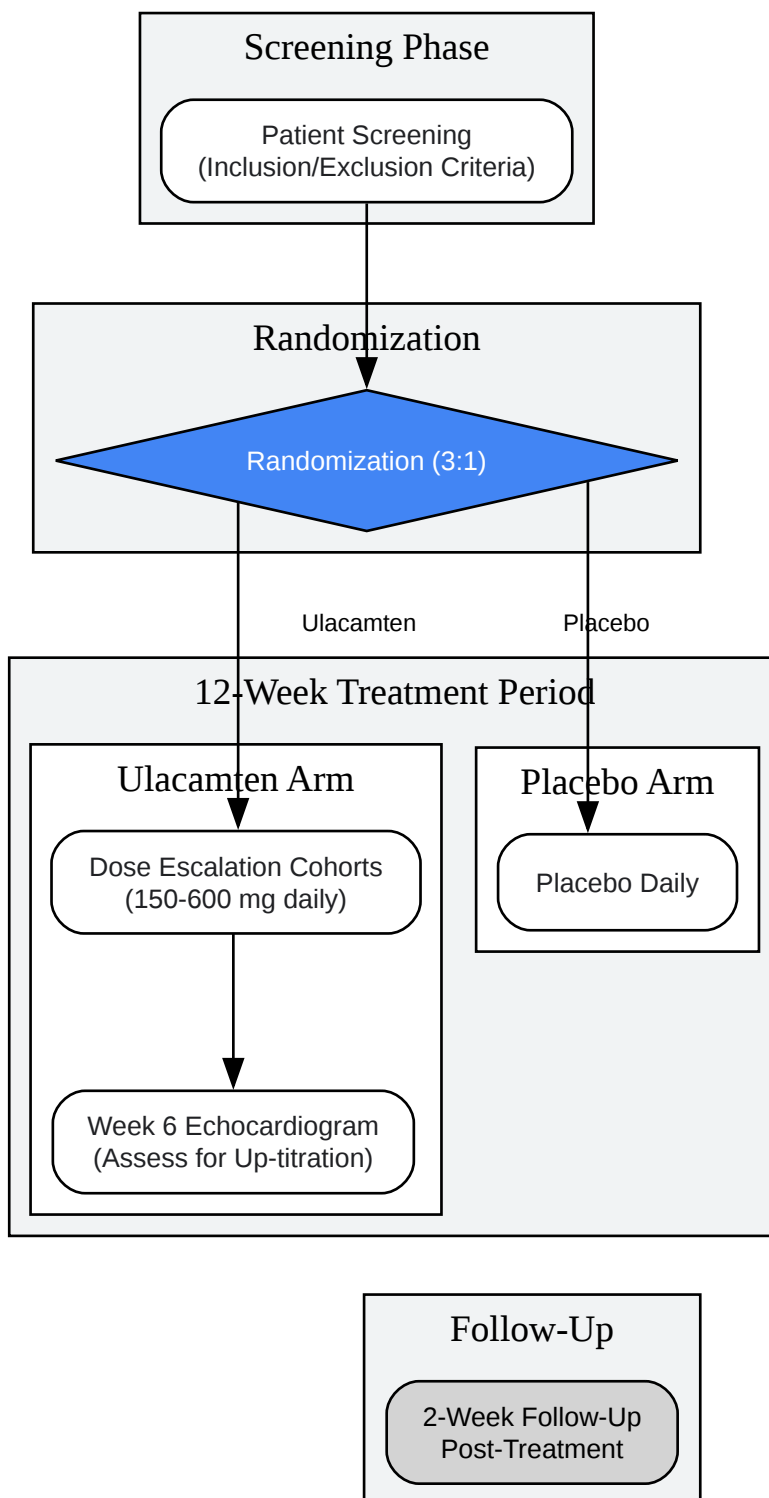
Parameter	Treatment Group	Control Group (Vehicle)	Result	Source
Fractional Shortening	48.1 $\pm$ 2.6%	52.7 $\pm$ 2.9%	Reduction in hypercontractility	[1]
Isovolumic Relaxation Time	23.3 $\pm$ 2.3 ms	27.0 $\pm$ 2.2 ms	Improvement in diastolic function	[1]
Interstitial Fibrosis	~50% lower	-	Reduction in cardiac fibrosis	[1]

Clinical Development: The AMBER-HFpEF Trial

Ulacamten is currently being investigated in a Phase 2 clinical trial, AMBER-HFpEF (Assessment of CK-586 in a Multi-Center, Blinded Evaluation of Safety and Tolerability Results

in HFpEF).[4][5]

Trial Design



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Caption: Workflow of the AMBER-HFpEF Phase 2 clinical trial.

- Study Type: Phase 2, randomized, placebo-controlled, double-blind, multi-center, dose-finding clinical trial.[5]
- Patient Population: Approximately 60 patients with symptomatic HFpEF.[4][5]
- Randomization: Patients are randomized on a 3:1 basis to receive either **ulacamten** or placebo.[5]
- Dosing: The trial consists of three dose escalation cohorts:[5][6][7]
 - Cohort 1: 150 mg and 300 mg daily
 - Cohort 2: 300 mg and 450 mg daily
 - Cohort 3: 450 mg and 600 mg daily
- Treatment Duration: 12 weeks.[5] An echocardiogram at week 6 determines if patients are up-titrated to a higher dose.[5]

Key Eligibility Criteria

Inclusion Criteria	Exclusion Criteria (Selected)
Males and females ≥ 40 years and ≤ 85 years of age. [7]	History or evidence of other clinically significant disorders that would pose a risk to patient safety. [7]
Diagnosed with HF with NYHA functional class II or III. [7]	
Screening echocardiography with LVEF $\geq 60\%$. [7]	
Screening NT-proBNP ≥ 300 pg/mL (sinus rhythm) or ≥ 900 pg/mL (atrial fibrillation/flutter). [7]	
Body mass index < 40 kg/m ² . [7]	
Stable doses of background HF therapies. [7]	

Study Objectives

- Primary Objective: To evaluate the safety and tolerability profile of **ulacamten** compared to placebo.[\[5\]](#)
- Secondary Objectives:[\[5\]](#)
 - Assess the effect of **ulacamten** on LVEF and NT-proBNP.
 - Determine the pharmacokinetics and pharmacokinetic/pharmacodynamic relationship of **ulacamten**.
- Exploratory Endpoints: Evaluate the effect of **ulacamten** on patient function, symptoms, and other measures of cardiac function.[\[5\]](#)

Experimental Protocols

Preclinical ZSF1 Obese Rat Model of HFpEF

- Animal Model: ZSF1 obese rats, which develop characteristics of HFpEF.

- Treatment: 16 weeks of treatment with **ulacamten** (CK-586).[1]
- Assessments:[1]
 - Echocardiography: To measure fractional shortening and isovolumic relaxation time.
 - Histology: To assess interstitial fibrosis.

AMBER-HFpEF Clinical Trial Protocol

- Patient Screening: Potential participants undergo screening assessments, including medical history review, physical examination, electrocardiogram (ECG), echocardiography, and laboratory tests (including NT-proBNP) to determine eligibility based on the inclusion and exclusion criteria.[7]
- Randomization and Blinding: Eligible participants are randomized in a 3:1 ratio to receive **ulacamten** or a matching placebo. The study is double-blind, meaning neither the participants nor the investigators know the treatment assignment.[5]
- Dosing and Titration: Participants receive once-daily oral doses of **ulacamten** or placebo. Dose escalation to a higher predefined dose within each cohort is guided by an echocardiographic assessment at week 6.[5][6]
- Safety Monitoring: Safety and tolerability are monitored throughout the study via the recording of adverse events, clinical laboratory tests, vital signs, and ECGs.[6]
- Efficacy Assessments: Secondary and exploratory efficacy endpoints are assessed at baseline and various time points during the 12-week treatment period. These include changes in LVEF, NT-proBNP, and measures of patient function and symptoms.[5]
- Pharmacokinetic and Pharmacodynamic (PK/PD) Analysis: Blood samples are collected at specified time points to determine the pharmacokinetic profile of **ulacamten** and to evaluate its relationship with pharmacodynamic measures such as changes in LVEF.[5]

Future Directions

The results of the AMBER-HFpEF trial will be crucial in determining the future development of **ulacamten** for the treatment of HFpEF. Positive outcomes would likely lead to larger, pivotal

Phase 3 trials to confirm its efficacy and safety in this patient population. The distinct mechanism of action of **ulacamten** may offer a new therapeutic option for a specific subgroup of HFpEF patients characterized by hypercontractility.

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